

# A Comprehensive Technical Review of 4,5-Dimethyldecanal

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## Compound of Interest

Compound Name: 4,5-Dimethyldecanal

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## Abstract

**4,5-Dimethyldecanal** is a branched-chain aliphatic aldehyde for which detailed scientific literature is sparse. However, by examining structurally related long-chain aldehydes, particularly those with demonstrated biological activity as insect pheromones, we can infer its physicochemical properties, potential biological significance, and plausible synthetic and analytical methodologies. This technical guide provides a comprehensive overview of **4,5-dimethyldecanal**, drawing on data from analogous compounds to present its likely characteristics. The document details potential synthetic routes, predicted spectroscopic data, and a hypothesized role in chemical communication, supported by a review of insect olfactory signaling pathways. All quantitative data are summarized in tables, and key experimental protocols are provided. Diagrams illustrating a proposed synthetic workflow and a representative signaling pathway are included to facilitate understanding.

## Chemical and Physical Properties

While experimental data for **4,5-dimethyldecanal** is not readily available, its properties can be estimated based on the known data for dodecanal (the straight-chain C12 aldehyde) and the influence of methyl branching observed in related compounds like 4,8-dimethyldecanal.[1][2][3][4][5][6][7][8][9] Branching in the carbon chain generally leads to a decrease in the melting point and a slight reduction in the boiling point compared to the linear isomer due to less efficient packing of the molecules.[2]

Table 1: Predicted Physicochemical Properties of **4,5-Dimethyldecanal**

Property	Predicted Value	Notes
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O	-
Molecular Weight	184.32 g/mol	-
Appearance	Colorless to pale yellow liquid	Based on analogous aldehydes. <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	~240-250 °C at 760 mmHg	Estimated based on dodecanal (257 °C) and the effect of branching. <a href="#">[4]</a>
Melting Point	< 12 °C	Expected to be lower than dodecanal (12 °C) due to branching. <a href="#">[4]</a>
Density	~0.83 g/cm <sup>3</sup>	Similar to dodecanal. <a href="#">[4]</a>
Refractive Index	~1.435 at 20°C	Similar to dodecanal. <a href="#">[6]</a>
Solubility	Insoluble in water; soluble in organic solvents.	Typical for long-chain aldehydes. <a href="#">[3]</a> <a href="#">[5]</a>

## Spectroscopic Data (Predicted)

The spectroscopic characteristics of **4,5-dimethyldecanal** can be predicted based on the known spectral data of other aliphatic and branched aldehydes.[\[1\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Table 2: Predicted Spectroscopic Data for **4,5-Dimethyldecanal**

Spectroscopy	Predicted Peaks and Signals
$^1\text{H}$ NMR	$\delta$ (ppm): 9.7 (t, 1H, -CHO), 2.4 (m, 2H, -CH <sub>2</sub> -CHO), 0.8-1.6 (m, aliphatic protons)
$^{13}\text{C}$ NMR	$\delta$ (ppm): ~203 (-CHO), ~41 (-CH <sub>2</sub> -CHO), 11-40 (aliphatic carbons)
IR (Infrared)	$\nu$ (cm <sup>-1</sup> ): ~2920 (C-H stretch), ~2720 (aldehyde C-H stretch), ~1727 (C=O stretch)
Mass Spec. (MS)	$m/z$ : 184 (M <sup>+</sup> , likely weak), M-1 (183), M-18 (H <sub>2</sub> O loss), M-28 (ethylene loss), M-43, M-44 (McLafferty rearrangement), prominent fragments at $m/z$ 43, 57, 70, 85. <a href="#">[1]</a> <a href="#">[10]</a>

## Synthesis of 4,5-Dimethyldecanal

The synthesis of **4,5-dimethyldecanal** can be approached through several established methods for aldehyde synthesis. Two plausible routes are outlined below.

### Experimental Protocol 1: Wittig Reaction followed by Hydroboration-Oxidation

This two-step sequence allows for the construction of the carbon skeleton and subsequent conversion to the aldehyde.

#### Step 1: Wittig Reaction

- Preparation of the Phosphonium Ylide: React an appropriate alkyl halide (e.g., 1-bromo-2,3-dimethylheptane) with triphenylphosphine to form the phosphonium salt. Treat the phosphonium salt with a strong base like *n*-butyllithium in an anhydrous solvent (e.g., THF) to generate the ylide.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Reaction with Acrolein: Add acrolein to the ylide solution at low temperature (e.g., -78 °C) and allow the reaction to warm to room temperature.

- Work-up and Purification: Quench the reaction with water and extract the product with an organic solvent. The crude product, a diene, is purified by column chromatography.

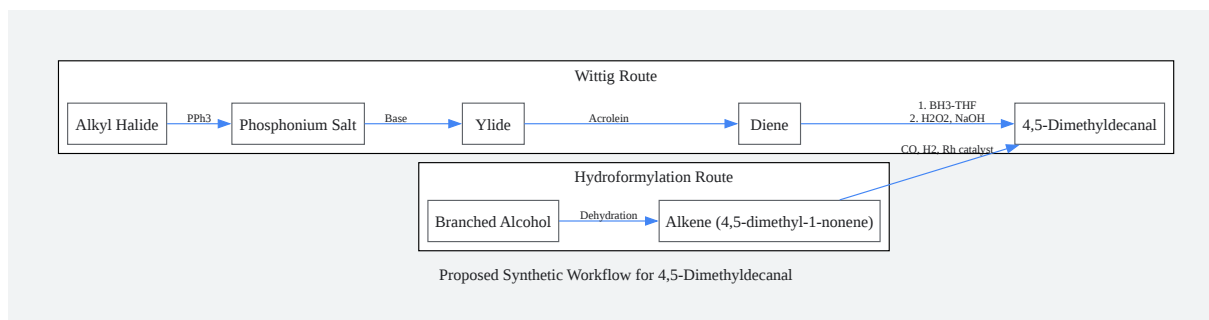
#### Step 2: Hydroboration-Oxidation

- Hydroboration: Dissolve the diene in anhydrous THF and add a solution of borane-tetrahydrofuran complex ( $\text{BH}_3 \cdot \text{THF}$ ) at 0 °C. Stir the reaction at room temperature for several hours.
- Oxidation: Cool the reaction to 0 °C and add a solution of sodium hydroxide followed by the dropwise addition of hydrogen peroxide.
- Work-up and Purification: After stirring, extract the product with an organic solvent. The crude **4,5-dimethyldecanal** is then purified by column chromatography.

## Experimental Protocol 2: Hydroformylation of a Branched Alkene

Hydroformylation (or the oxo process) introduces a formyl group and a hydrogen atom across a double bond.

- Alkene Synthesis: Synthesize the precursor alkene, 4,5-dimethyl-1-nonene, through a suitable method such as a Grignard reaction followed by dehydration.
- Catalyst Preparation: In a high-pressure reactor, dissolve a rhodium-based catalyst (e.g.,  $\text{Rh}(\text{acac})(\text{CO})_2$ ) and a phosphine ligand in an appropriate solvent under an inert atmosphere.  
[\[9\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)
- Hydroformylation Reaction: Introduce the alkene into the reactor. Pressurize the reactor with a mixture of carbon monoxide and hydrogen (synthesis gas) and heat to the desired temperature (e.g., 80-120 °C).
- Work-up and Purification: After the reaction is complete, cool the reactor and vent the excess gas. The product, **4,5-dimethyldecanal**, is isolated from the reaction mixture and purified by distillation or chromatography.



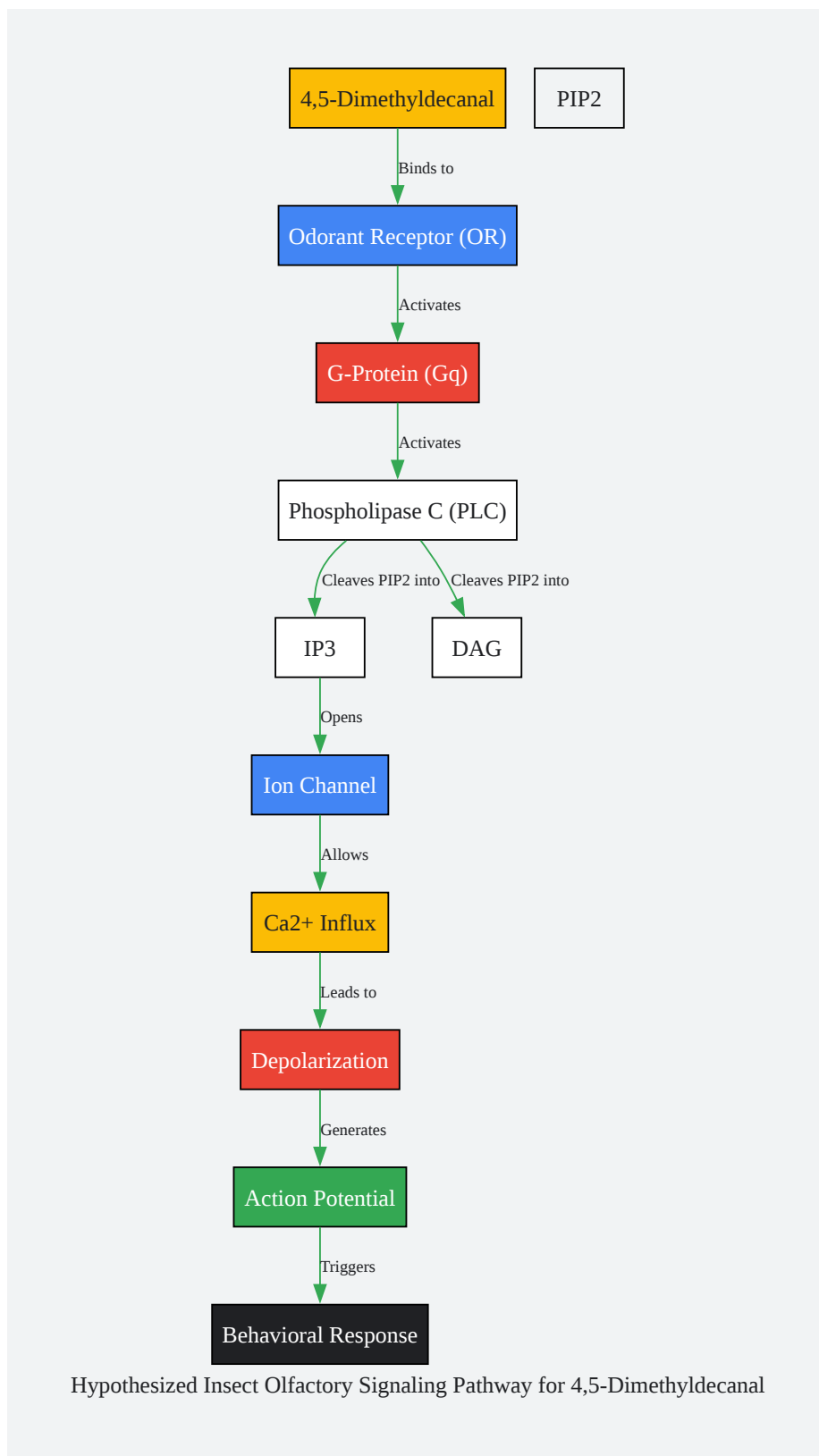
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A flowchart of two potential synthetic routes to **4,5-dimethyldecanal**.

## Biological Activity and Signaling Pathway

Long-chain branched aldehydes are known to function as aggregation or sex pheromones in various insect species. For instance, 4,8-dimethyldecanal is an aggregation pheromone for the red flour beetle, *Tribolium castaneum*.<sup>[1][26]</sup> It is plausible that **4,5-dimethyldecanal** could have a similar biological role in other insect species.

The detection of pheromones in insects is a complex process initiated by the binding of the pheromone molecule to an Odorant Receptor (OR) located on the dendrites of Olfactory Receptor Neurons (ORNs).<sup>[2][21][27][28][29][30][31][32][33][34]</sup> This binding event can trigger a signaling cascade that ultimately leads to the generation of an action potential, which is transmitted to the brain and results in a behavioral response.<sup>[24][35][36][37][38]</sup> While the precise mechanisms are still under investigation and can vary between species, a common pathway involves G-protein coupled receptors (GPCRs).<sup>[2][27][28][29][30]</sup>



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A representative GPCR-mediated olfactory signaling cascade in insects.

## Potential Applications

Given the likely role of **4,5-dimethyldecanal** as a semiochemical, its primary applications would be in the field of chemical ecology and pest management.

- **Pest Management:** If identified as a pheromone for a specific pest species, it could be used in traps for monitoring population levels or for mass trapping to reduce pest numbers. It could also potentially be used in mating disruption strategies.
- **Research Tool:** As a synthetic analog of naturally occurring pheromones, it could be used in research to study the structure-activity relationships of insect odorant receptors.
- **Drug Development:** While less direct, understanding the interactions between pheromones and their receptors can provide insights into the design of novel insect repellents or attractants that target the olfactory system.

## Conclusion

Although specific data on **4,5-dimethyldecanal** is limited, a comprehensive understanding of its likely properties and biological role can be constructed by analogy to related long-chain branched aldehydes. This technical guide provides a framework for its synthesis, characterization, and potential application as a semiochemical. Further research is needed to isolate or synthesize **4,5-dimethyldecanal** and empirically determine its properties and biological activity, which could open up new avenues in pest management and our understanding of insect chemical communication.

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